

An In-depth Technical Guide to 2-(2-Methoxyphenoxy)acetic Acid

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)acetic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(2-Methoxyphenoxy)acetic acid, also known as guaiacoxycetic acid, is a phenoxyacetic acid derivative with documented herbicidal properties and potential for broader biological applications. This technical guide provides a comprehensive review of the available scientific literature, focusing on its synthesis, physicochemical properties, biological activities, and the experimental methodologies used for its evaluation. Particular attention is given to its role as a synthetic auxin mimic in plant biology, with emerging evidence suggesting potential in other therapeutic areas. This document aims to serve as a foundational resource for researchers and professionals in drug development and agricultural sciences.

Chemical and Physical Properties

2-(2-Methoxyphenoxy)acetic acid is a solid crystalline compound. Its fundamental properties are summarized in the table below.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₄	[1]
Molecular Weight	182.17 g/mol	[1]
IUPAC Name	2-(2-methoxyphenoxy)acetic acid	[1]
Synonyms	Guaiacoxycetic acid, (o-Methoxyphenoxy)acetic acid	[1]
CAS Number	1878-85-9	[1]
Appearance	White crystalline solid	
Melting Point	121-124 °C	
Solubility	Soluble in organic solvents such as ethanol, methanol, and acetone. Limited solubility in water.	

Spectral Data

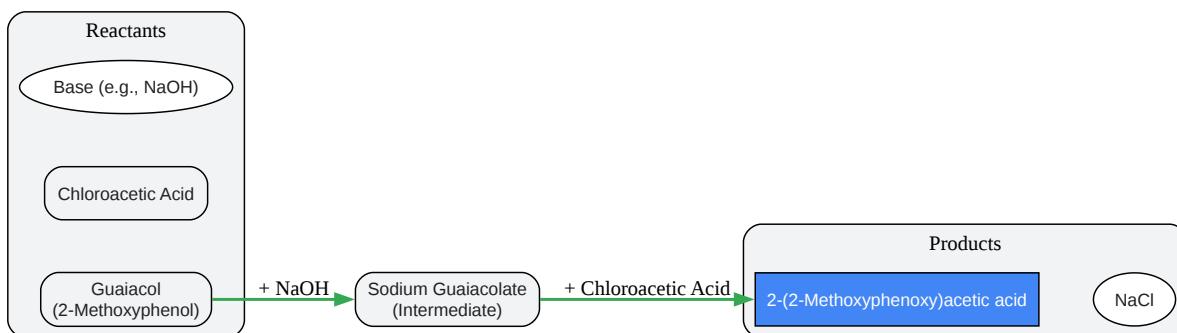
The structural characterization of **2-(2-Methoxyphenoxy)acetic acid** is supported by various spectroscopic techniques.

- ¹H NMR: The proton NMR spectrum is expected to show characteristic peaks for the methoxy group protons, the aromatic protons, and the methylene protons of the acetic acid moiety.
- ¹³C NMR: The carbon NMR spectrum will display distinct signals for the carbonyl carbon, the aromatic carbons, the methoxy carbon, and the methylene carbon.[\[1\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum typically exhibits a broad absorption band for the hydroxyl group of the carboxylic acid, a sharp peak for the carbonyl group, and bands corresponding to the aromatic ring and ether linkage.[\[1\]](#)

- Mass Spectrometry: The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

Synthesis

The primary synthetic route to **2-(2-Methoxyphenoxy)acetic acid** is the Williamson ether synthesis.^{[2][3]} This method involves the reaction of guaiacol (2-methoxyphenol) with a haloacetic acid, typically chloroacetic acid, in the presence of a base.



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Williamson Ether Synthesis of the target compound.

Experimental Protocol: Synthesis of 2-(2-Methoxyphenoxy)acetic acid

This protocol is adapted from the general Williamson ether synthesis for phenoxyacetic acids.
^{[4][5]}

Materials:

- Guaiacol (2-methoxyphenol)

- Chloroacetic acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Distilled water

Procedure:

- Deprotonation of Guaiacol: In a round-bottom flask, dissolve guaiacol in an aqueous solution of sodium hydroxide with stirring. This reaction forms the sodium salt of guaiacol (sodium guaiacolate).
- Nucleophilic Substitution: To the solution of sodium guaiacolate, add an aqueous solution of chloroacetic acid dropwise while maintaining the temperature. The reaction mixture is then refluxed to ensure the completion of the S_N2 reaction.^[3]
- Work-up and Acidification: After cooling, the reaction mixture is diluted with water and extracted with diethyl ether to remove any unreacted guaiacol. The aqueous layer is then acidified with hydrochloric acid to a pH of approximately 2, leading to the precipitation of the crude **2-(2-methoxyphenoxy)acetic acid**.
- Purification: The crude product is collected by vacuum filtration, washed with cold water, and can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure crystalline product.

Biological Activities

The primary reported biological activity of **2-(2-Methoxyphenoxy)acetic acid** is its herbicidal effect, acting as a synthetic auxin.^{[6][7]} There is also interest in the anti-inflammatory potential of the broader class of phenoxyacetic acids.

Herbicidal Activity

2-(2-Methoxyphenoxy)acetic acid exhibits phytotoxic and cytotoxic effects on various plant species. Its mechanism of action is believed to be similar to other phenoxyacetic acid herbicides, which mimic the natural plant hormone indole-3-acetic acid (IAA), leading to uncontrolled growth and eventual death of susceptible plants.[8][9]

Quantitative Data on Herbicidal Activity:

A study by da Silva et al. (2020) investigated the phytotoxicity and cytotoxicity of guaiacoxycyacetic acid on *Lactuca sativa* (lettuce) and *Sorghum bicolor* (sorghum).[6][7]

Concentration (mmol L ⁻¹)	Plant Species	Parameter	Inhibition (%)
3	Lactuca sativa	Germination	100
3	Lactuca sativa	Germination Speed Index (GSI)	100
3	Lactuca sativa	Root Growth (RG)	100
3	Lactuca sativa	Aerial Growth (AG)	100
1.5	Lactuca sativa	Germination	58.41
1.5	Lactuca sativa	GSI	79.23
1.5	Lactuca sativa	RG	86.58
1.5	Lactuca sativa	AG	67.00
0.75	Lactuca sativa	Germination	38.05
0.75	Lactuca sativa	GSI	66.91
0.75	Lactuca sativa	RG	71.98
3	Sorghum bicolor	Germination	80.33
3	Sorghum bicolor	GSI	88.90
3	Sorghum bicolor	RG	97.93
3	Sorghum bicolor	AG	100
1.5	Sorghum bicolor	GSI	44.38
1.5	Sorghum bicolor	RG	77.19

Experimental Protocol: Phytotoxicity Assay[6]

This protocol outlines a typical seed germination and seedling growth bioassay.

Materials:

- Seeds of the target plant species (e.g., Lactuca sativa, Sorghum bicolor)

- **2-(2-Methoxyphenoxy)acetic acid** solutions of varying concentrations
- Petri dishes lined with filter paper
- Growth chamber with controlled temperature and light conditions

Procedure:

- Preparation: Petri dishes are prepared with filter paper moistened with either distilled water (control) or different concentrations of the test compound.
- Sowing: A known number of seeds are placed on the filter paper in each Petri dish.
- Incubation: The Petri dishes are incubated in a growth chamber under controlled conditions (e.g., 25°C, 12h photoperiod).
- Data Collection: After a set period (e.g., 7 days), the percentage of germination, germination speed index, root length, and shoot length are measured.
- Analysis: The inhibitory effects of the compound are calculated as a percentage reduction in each parameter compared to the control.

Potential Anti-inflammatory Activity

While direct studies on the anti-inflammatory properties of **2-(2-Methoxyphenoxy)acetic acid** are limited, research on structurally related substituted (2-phenoxyphenyl)acetic acids has demonstrated significant anti-inflammatory activity.^{[10][11]} This suggests that **2-(2-Methoxyphenoxy)acetic acid** could be a candidate for similar investigations. The proposed mechanism for related compounds involves the inhibition of cyclooxygenase (COX) enzymes, which are key in the inflammatory pathway.

Signaling Pathways

The primary understood signaling pathway for **2-(2-Methoxyphenoxy)acetic acid** is its role as a synthetic auxin in plants.

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Simplified Auxin Signaling Pathway.

In this pathway, the synthetic auxin binds to the TIR1/AFB family of F-box proteins, which are part of an SCF E3 ubiquitin ligase complex.[12] This binding promotes the ubiquitination and subsequent degradation of Aux/IAA transcriptional repressors. The degradation of these repressors releases Auxin Response Factors (ARFs), which can then activate the transcription of auxin-responsive genes, leading to the observed physiological effects, such as uncontrolled cell division and elongation.[12]

Future Directions

While the herbicidal properties of **2-(2-Methoxyphenoxy)acetic acid** are established, further research is warranted in several areas:

- Elucidation of Anti-inflammatory Potential: In-depth studies are needed to confirm and quantify the anti-inflammatory activity of **2-(2-Methoxyphenoxy)acetic acid** and to determine its mechanism of action, including its effects on COX-1 and COX-2 enzymes.
- Structure-Activity Relationship (SAR) Studies: Systematic modification of the chemical structure could lead to the development of more potent and selective analogues for either herbicidal or therapeutic applications.
- Toxicological Profile: A comprehensive toxicological assessment is necessary to evaluate its safety for potential pharmaceutical or large-scale agricultural use.
- Exploration of Other Biological Activities: Screening for other potential biological activities, such as antimicrobial or anticancer effects, could reveal new applications for this compound and its derivatives.

Conclusion

2-(2-Methoxyphenoxy)acetic acid is a readily synthesizable compound with well-documented herbicidal activity stemming from its function as a synthetic auxin. The available data on its phytotoxicity provide a solid foundation for its application in agriculture. Furthermore, its structural similarity to known anti-inflammatory agents suggests a promising avenue for future research in drug discovery. This technical guide consolidates the current knowledge on this compound, providing a valuable resource for scientists and researchers to build upon in their future investigations.

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